

# Essential Safety and Logistical Information for Handling 4-Hydroxypicolinic Acid

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## Compound of Interest

Compound Name: 4-Hydroxypicolinic acid

Cat. No.: B188197

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides crucial safety protocols and logistical plans for the use of **4-Hydroxypicolinic acid** (CAS 22468-26-4), ensuring operational integrity and personnel safety.

## Hazard Identification and Classification

**4-Hydroxypicolinic acid** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> It is harmful if swallowed.

GHS Hazard Statements: H315, H319, H335<sup>[1]</sup>

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation <sup>[1]</sup>
Eye Irritation	H319	Causes serious eye irritation <sup>[1]</sup>
Respiratory Irritation	H335	May cause respiratory irritation <sup>[1]</sup>

## Personal Protective Equipment (PPE)

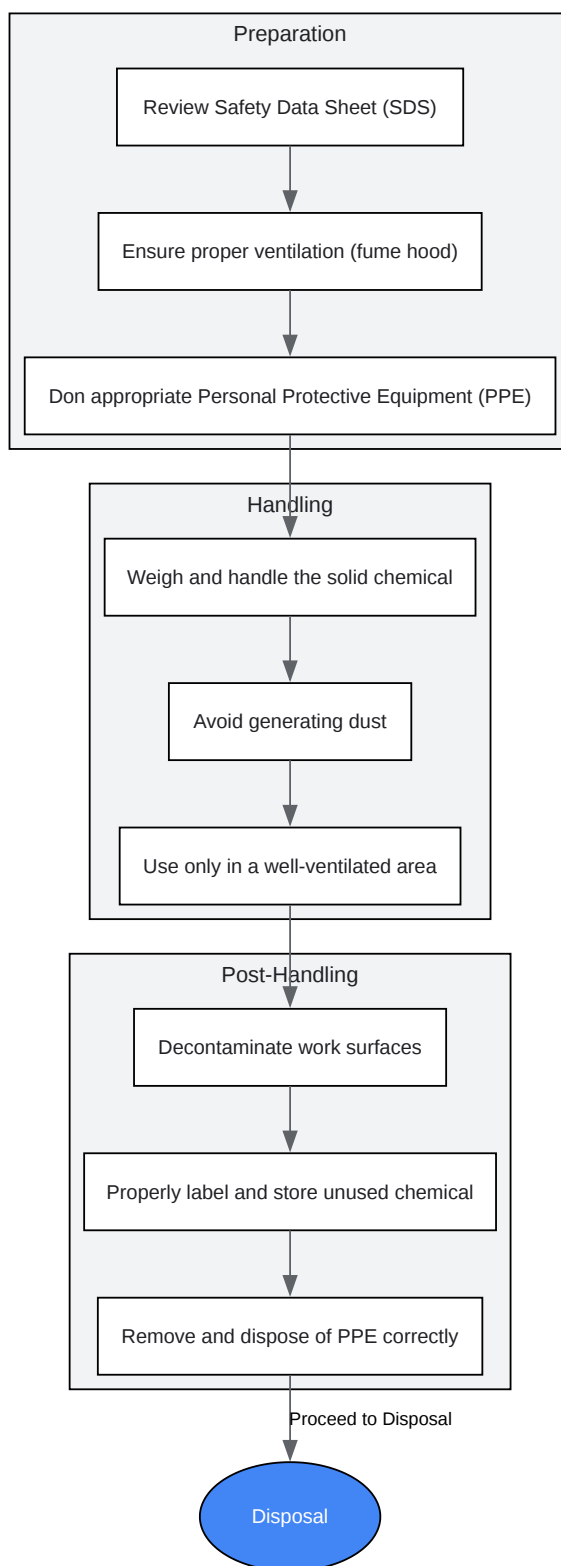
Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure safety.

Protection Type	Equipment Specification	Standard Reference
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields.	NIOSH (US) or EN 166 (EU)[2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene). A lab coat or overalls should be worn.	EN 374 (Europe), US F739[3]
Respiratory Protection	For nuisance exposures or when dust is generated, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher exposures, use type ABEK-P2 (EU EN 143) respirator cartridges.	NIOSH (US) or CEN (EU)[2]

## Operational Plan for Safe Handling

A systematic approach to handling **4-Hydroxypicolinic acid** is crucial. The following workflow outlines the key steps from preparation to post-handling procedures.

## Workflow for Safe Handling of 4-Hydroxypicolinic Acid



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Safe handling workflow for **4-Hydroxypicolinic acid**.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

## Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

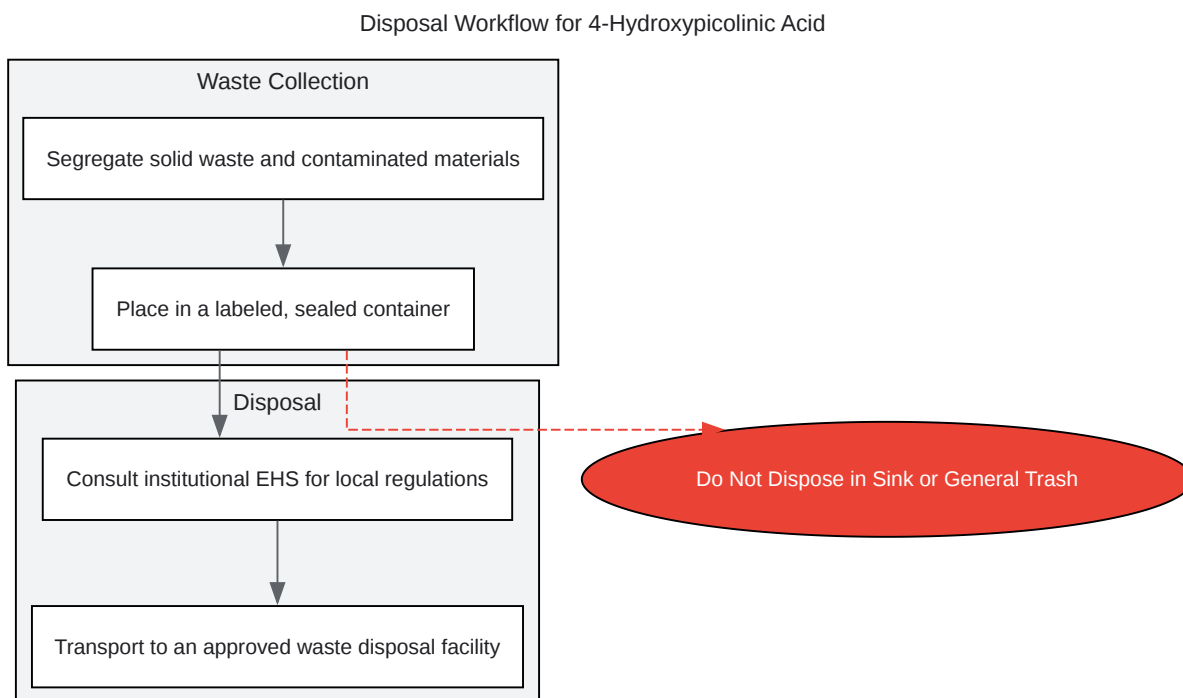
Waste Generation and Segregation:

- Solid Waste: Unused or contaminated **4-Hydroxypicolinic acid**.
- Contaminated Materials: Used PPE (gloves, lab coats), weighing papers, and any other materials that have come into direct contact with the chemical.

Disposal Procedure:

- Collect all waste in a designated, properly labeled, and sealed container.
- Dispose of the contents and the container at an approved waste disposal plant.[4]

- Do not allow the product to enter drains.



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Disposal workflow for **4-Hydroxypicolinic acid** waste.

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## References

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